

Synergistic effects of Pymetrozine with other insecticides or fungicides

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Compound of Interest

Compound Name: Pymetrozine

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Pymetrozine in Combination: A Comparative Guide to Synergistic Efficacy

For Researchers, Scientists, and Drug Development Professionals

Pymetrozine, a pyridine azomethine insecticide, is a highly selective agent against sap-sucking insects. Its unique mode of action, which involves the inhibition of feeding behavior, makes it a valuable tool in integrated pest management (IPM) programs. The efficacy of **Pymetrozine** can be significantly enhanced through synergistic combinations with other insecticides and fungicides. This guide provides a comparative analysis of these synergistic mixtures, supported by experimental data, detailed protocols, and mechanistic insights.

Synergistic Effects with Insecticides

The combination of **Pymetrozine** with insecticides that have different modes of action is a key strategy to enhance efficacy, broaden the spectrum of control, and manage insecticide resistance.

Pymetrozine + Neonicotinoids (Dinotefuran, Thiamethoxam, Nitenpyram)

Neonicotinoids act as agonists at the nicotinic acetylcholine receptors (nAChRs) in the insect central nervous system, causing overstimulation, paralysis, and death.^{[1][2]} This neurotoxic

action complements **Pymetrozine**'s feeding cessation effect, leading to both rapid knockdown and sustained control.

Experimental Data Summary

Combination Partner	Target Pest(s)	Key Findings	Co-Toxicity Coefficient (CTC)	Reference(s)
Dinotefuran	Brown Planthopper (Nilaparvata lugens)	Significant synergistic effects observed.	Up to 3712.62 (at 1:7 ratio) and 3206.61 (at 4:175 ratio)	[3]
Thiamethoxam	Brown Planthopper (Nilaparvata lugens)	Obvious synergistic effect.	>200	[3]
Nitenpyram	Aphids, Whiteflies, Planthoppers	Powerful dual-action with rapid knockdown and sustained feeding inhibition.	Not explicitly quantified in the provided results.	[4]

Experimental Protocols

A common method for evaluating the synergistic effects of insecticides on rice planthoppers is the rice-stem dipping method.

- **Insect Rearing:** Susceptible strains of *Nilaparvata lugens* are reared on rice seedlings in a controlled environment.
- **Insecticide Preparation:** **Pymetrozine** and the partner insecticide are dissolved in an appropriate solvent (e.g., acetone) and then diluted with water containing a surfactant (e.g., Triton X-100) to create a series of concentrations.

- Bioassay:
 - Rice stems are dipped into the insecticide solutions for a standardized period (e.g., 30 seconds).
 - The treated stems are air-dried.
 - Third-instar nymphs are placed on the treated rice stems within a controlled environment (e.g., glass tubes).
 - Mortality is assessed after a specific time (e.g., 48-72 hours).
- Data Analysis: The lethal concentrations (LC50) for each insecticide alone and in mixtures are calculated using probit analysis. The co-toxicity coefficient (CTC) is then determined to quantify the synergistic effect. A CTC greater than 120 indicates a significant synergistic effect.[3]

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Figure 1: Generalized workflow for assessing insecticide synergy using the rice-stem dipping method.

Pymetrozine + Buprofezin

Buprofezin is an insect growth regulator (IGR) that inhibits chitin synthesis, preventing nymphs from molting successfully.[5][6] This disruption of the developmental cycle complements **Pymetrozine**'s anti-feedant action. The combination is particularly effective against the nymphal stages of planthoppers and whiteflies.

Experimental Data Summary

Combination Partner	Target Pest(s)	Key Findings	General Efficacy of Insecticide (GEI)	Reference(s)
Buprofezin	Brown Planthopper (Nilaparvata lugens)	Mixture is highly effective in reducing BPH populations.	80-100% (highly effective) for the mixture, versus 60% (moderately effective) for individual components.	[3]

Pymetrozine + Chlorpyrifos

Chlorpyrifos is an organophosphate insecticide that inhibits the enzyme acetylcholinesterase (AChE), leading to the accumulation of the neurotransmitter acetylcholine and subsequent nerve overstimulation, paralysis, and death.[7][8][9] This rapid neurotoxic effect, combined with **Pymetrozine's** feeding inhibition, provides both quick knockdown and lasting control.

Experimental Data Summary

Combination Partner	Target Pest(s)	Key Findings	Co-Toxicity Coefficient (CTC)	Reference(s)
Chlorpyrifos	Brown Planthopper (Nilaparvata lugens), Wheat Aphids	Significant synergistic effect observed.	>200 for Brown Planthopper; >120 for Wheat Aphids.	[3]

Synergistic Effects with Fungicides

Combining **Pymetrozine** with certain fungicides can offer a dual benefit of controlling both insect pests and plant pathogens. In some cases, the fungicide may also exhibit a direct or indirect synergistic effect on insect mortality.

Pymetrozine + Zhongshengmycin

Zhongshengmycin is an aminoglycoside antibiotic used as a fungicide.^[10] It has been shown to have a synergistic effect with **Pymetrozine** in controlling the brown planthopper. The proposed mechanism for this synergy involves the fungicide inhibiting symbiotic microorganisms in the insect's fat body, thereby increasing its mortality.^[10]

Experimental Data Summary

Combination Partner	Target Pest(s)	Key Findings	Co-Toxicity Coefficient (CTC)	Reference(s)
Zhongshengmycin	Brown Planthopper (Nilaparvata lugens)	Significant synergistic effects observed, with the mixture causing higher mortality than either component alone.	221.63 (at 1:10 ratio) and 672.87 (at 1:40 ratio)	^[11] ^[12]

Experimental Protocols

The synergistic effect of **Pymetrozine** and Zhongshengmycin on *N. lugens* has been evaluated using the rice-stem dipping method under both laboratory and greenhouse conditions, as described previously.

Pymetrozine + Strobilurin and Triazole Fungicides (Pyraclostrobin, Tebuconazole, Azoxystrobin)

Strobilurin fungicides like Pyraclostrobin and Azoxystrobin act by inhibiting mitochondrial respiration in fungi.^[13]^[14] Triazole fungicides such as Tebuconazole inhibit the biosynthesis of ergosterol, a crucial component of fungal cell membranes.^[15]^[16] While primarily used for disease control, tank-mixing these fungicides with **Pymetrozine** has shown enhanced efficacy against both pests and diseases in field trials.

Experimental Data Summary

Combination Partner(s)	Target Pest & Disease	Key Findings	Reference(s)
Pyraclostrobin + Dinotefuran	Sucking pests and fungal diseases (e.g., powdery mildew, rust, leaf spots)	A powerful combination providing a complete crop protection solution.	[3]
Tebuconazole + Azoxystrobin	Brown Planthopper & Sheath Blight in rice	Highly effective against both BPH and sheath blight, with no adverse effect on the efficacy of either component.	[3]
Tebuconazole	Cucumber pests and diseases	Mixed application improved physiological indexes of cucumber plants.	[3]

Signaling Pathways of Pymetrozine and Synergistic Partners

The synergistic effects observed are rooted in the distinct molecular targets of **Pymetrozine** and its combination partners.

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Figure 2: Simplified signaling pathways for **Pymetrozine** and its synergistic partners.

Conclusion

The strategic combination of **Pymetrozine** with other insecticides and fungicides presents a powerful approach to enhance pest and disease management. By leveraging different modes

of action, these mixtures can provide more robust and sustainable control, delay the development of resistance, and offer broader spectrum activity. The quantitative data presented, particularly the co-toxicity coefficients, provide strong evidence for the synergistic potential of these combinations. Further research into the precise molecular interactions and the development of optimized formulations will continue to enhance the utility of **Pymetrozine** in integrated pest management programs worldwide.

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